

2-bromo-N-phenylaniline safety and handling precautions

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Compound of Interest

Compound Name: **2-bromo-N-phenylaniline**

Cat. No.: **B1276325**

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An In-Depth Technical Guide to the Safety and Handling of **2-bromo-N-phenylaniline**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is a synthesis of publicly available safety data. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and perform a thorough risk assessment for your specific use case.

Executive Summary

2-bromo-N-phenylaniline is an aromatic amine with applications in chemical synthesis. Due to its structural characteristics, it is classified as a hazardous substance requiring stringent safety protocols. This guide provides a comprehensive overview of its known hazards, safe handling procedures, personal protective equipment (PPE) recommendations, emergency measures, and disposal guidelines. The primary hazards associated with this compound include acute toxicity if swallowed, inhaled, or in contact with skin, and the potential for organ damage through prolonged or repeated exposure.^{[1][2]} It is also recognized as being very toxic to aquatic life with long-lasting effects.^[1] Adherence to the protocols outlined in this document is critical to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Classification

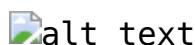
2-bromo-N-phenylaniline is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health hazards are acute toxicity and target organ toxicity with repeated exposure.^{[1][3]}

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1] [2]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[1][2][3]
Acute Toxicity, Inhalation (dust/mist)	3	H331: Toxic if inhaled.[1]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[1][2][4]
Hazardous to the Aquatic Environment, Short-Term (Acute)	1	H400: Very toxic to aquatic life. [1]
Hazardous to the Aquatic Environment, Long-Term (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects.[1]

Signal Word: Danger[[1](#)][[3](#)]

Hazard Pictograms:



- Skull and Crossbones: Indicates acute toxicity (fatal or toxic).
- Health Hazard: Indicates specific target organ toxicity.
- Environment: Indicates hazards to the aquatic environment.

Toxicological and Physical Properties

While comprehensive toxicological data for **2-bromo-N-phenylaniline** is not thoroughly investigated, information from supplier SDSs and data for related aromatic amines provide critical insights into its potential effects. Absorption into the body can lead to the formation of methemoglobin, causing cyanosis (blue discoloration of the blood), which may be delayed by 2 to 4 hours. General effects of aromatic amines can include headache, cardiac dysrhythmia, a drop in blood pressure, and spasms.[\[1\]](#) There is also a danger of cumulative effects.[\[1\]](#)

Quantitative Toxicological Data

Test	Species	Route	Value	Remarks
LD50	Rat	Oral	456 mg/kg	(RTECS)
LD50	Rat	Dermal	536 mg/kg	(External MSDS)
Acute Tox. Est.	-	Inhalation	0.6 mg/l (4 h, dust/mist)	(Expert judgment)

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ BrN	[2]
Molecular Weight	172.02 g/mol	[2] [3]
Appearance	Solidified mass or fragments, Light brown	[5]
Melting Point	24 - 28 °C	[5] [6]
Boiling Point	229 °C	[5] [6]
Density	1.52 g/mL at 25 °C	[5] [6]
Flash Point	110 °C (closed cup)	[5]
Water Solubility	Insoluble	[6]
log Pow (Octanol/Water)	2.11	[3] [5]

Note: No specific experimental protocols for the LD50 studies were provided in the reviewed safety data sheets.

Safe Handling and Personal Protective Equipment (PPE)

Safe handling of **2-bromo-N-phenylaniline** requires a combination of engineering controls, administrative controls, and appropriate personal protective equipment.

Engineering Controls

- Ventilation: Always handle this substance within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[7\]](#) Provide appropriate exhaust ventilation at places where dust is formed.[\[3\]](#)[\[5\]](#)
- Safety Stations: Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent skin, eye, and respiratory exposure.

Body Part	Recommended Protection	Standards/Specifications
Eyes/Face	<p>Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing.[3][9]</p>	<p>Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3][7][10]</p>
Skin	<p>Gloves: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for any signs of degradation or puncture before use and use proper glove removal technique.[3][7]</p> <p>Clothing: Wear a long-sleeved laboratory coat. A complete suit protecting against chemicals may be necessary depending on the scale of work.[3][7]</p>	<p>Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[5]</p>
Respiratory	<p>For operations that may generate dust, a NIOSH/MSHA-approved air-purifying respirator with an appropriate particulate filter (e.g., N95 or P1) is necessary if engineering controls are insufficient.[5]</p> <p>For higher-risk scenarios, a full-face particle respirator or a full-face supplied-air respirator may be required.[5]</p>	<p>Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[7][10]</p>

General Hygiene and Handling Practices

- Avoid contact with skin, eyes, and clothing.[3][5][11]

- Do not breathe dust or substance/mixture.[4]
- Wash hands and face thoroughly after handling.[12]
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[2][12]
- Immediately change contaminated clothing and wash it before reuse.[2]
- Apply preventive skin protection.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency. First aiders must protect themselves. Always show the Safety Data Sheet to the attending physician.[3][4]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration.[3][4] Call a POISON CENTER or doctor immediately.[1][12]
Skin Contact	Immediately take off all contaminated clothing. [1][2] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][5][12] Call a POISON CENTER or doctor immediately as the substance is toxic in contact with skin.[1][12]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][5][12] Remove contact lenses, if present and easy to do.[1][12] Continue rinsing and consult a physician or ophthalmologist.[1][5]
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[3][5][12] Never give anything by mouth to an unconscious person.[3][5] Call a POISON CENTER or doctor immediately if you feel unwell.[4][12]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[3][4] Wear appropriate PPE, including respiratory protection.[3] Avoid dust formation and do not breathe the dust.[3]
- Environmental Precautions: Prevent the product from entering drains, surface water, or the sanitary sewer system as it is very toxic to aquatic life.[1][3][4]
- Containment and Cleanup: Cover drains.[1] Carefully sweep up or vacuum the spilled material without creating dust.[3][5] Collect the material into a suitable, closed, and labeled container for disposal.[3][5][12] Clean the affected area thoroughly.

Storage and Disposal

Storage

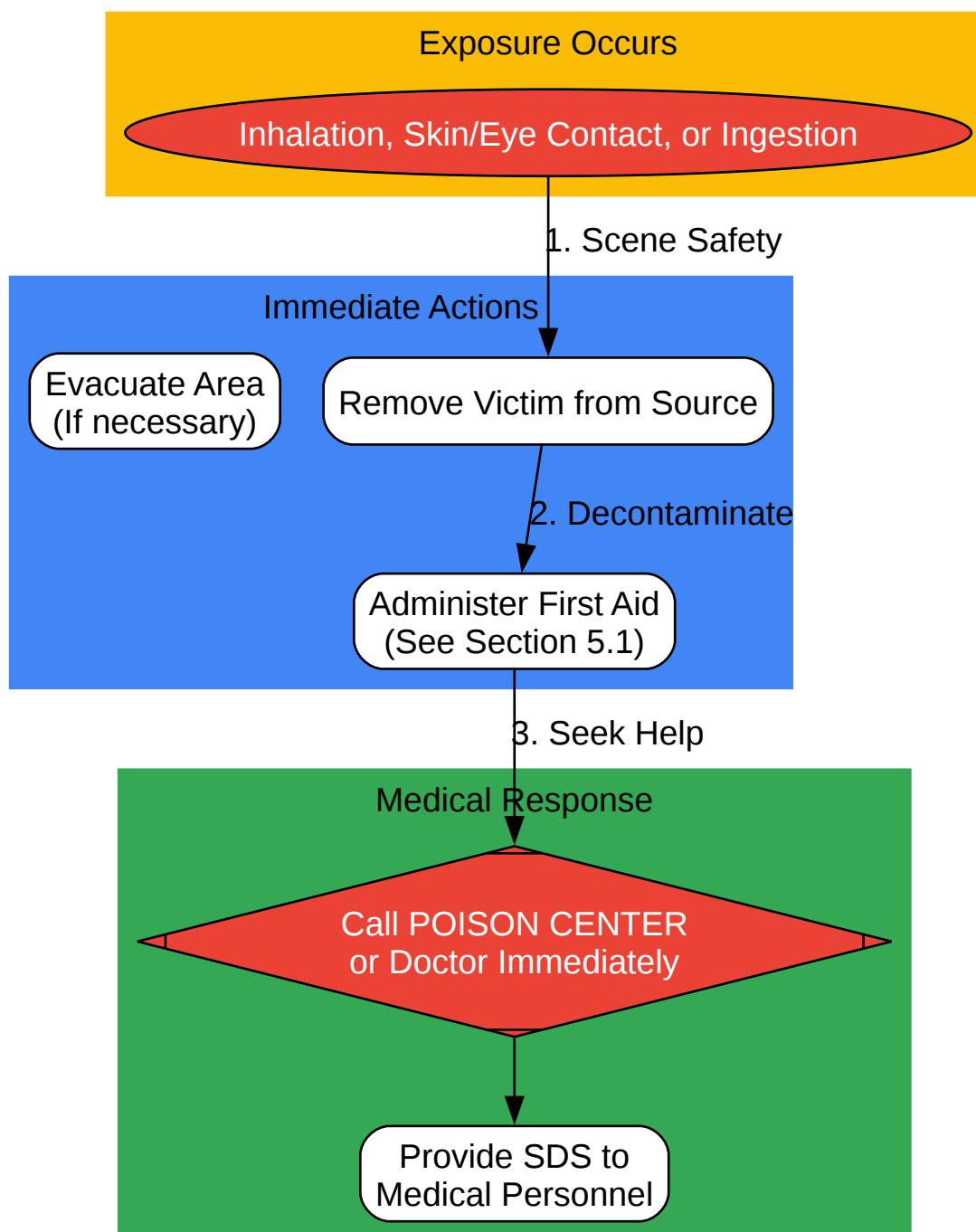
- Store in a cool, dry, and well-ventilated place.[1][5]
- Keep containers tightly closed.[5][12]
- The substance is light and air-sensitive; store under an inert gas.[1]
- Store locked up or in an area accessible only to qualified or authorized persons.[1][4]
- Keep away from incompatible materials such as acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[4][5]

Disposal

- Disposal of **2-bromo-N-phenylaniline** and its containers must be in accordance with all applicable federal, state, and local regulations.[12]
- Contact a licensed professional waste disposal service.[3][5] One method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3][5]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Visual Guides

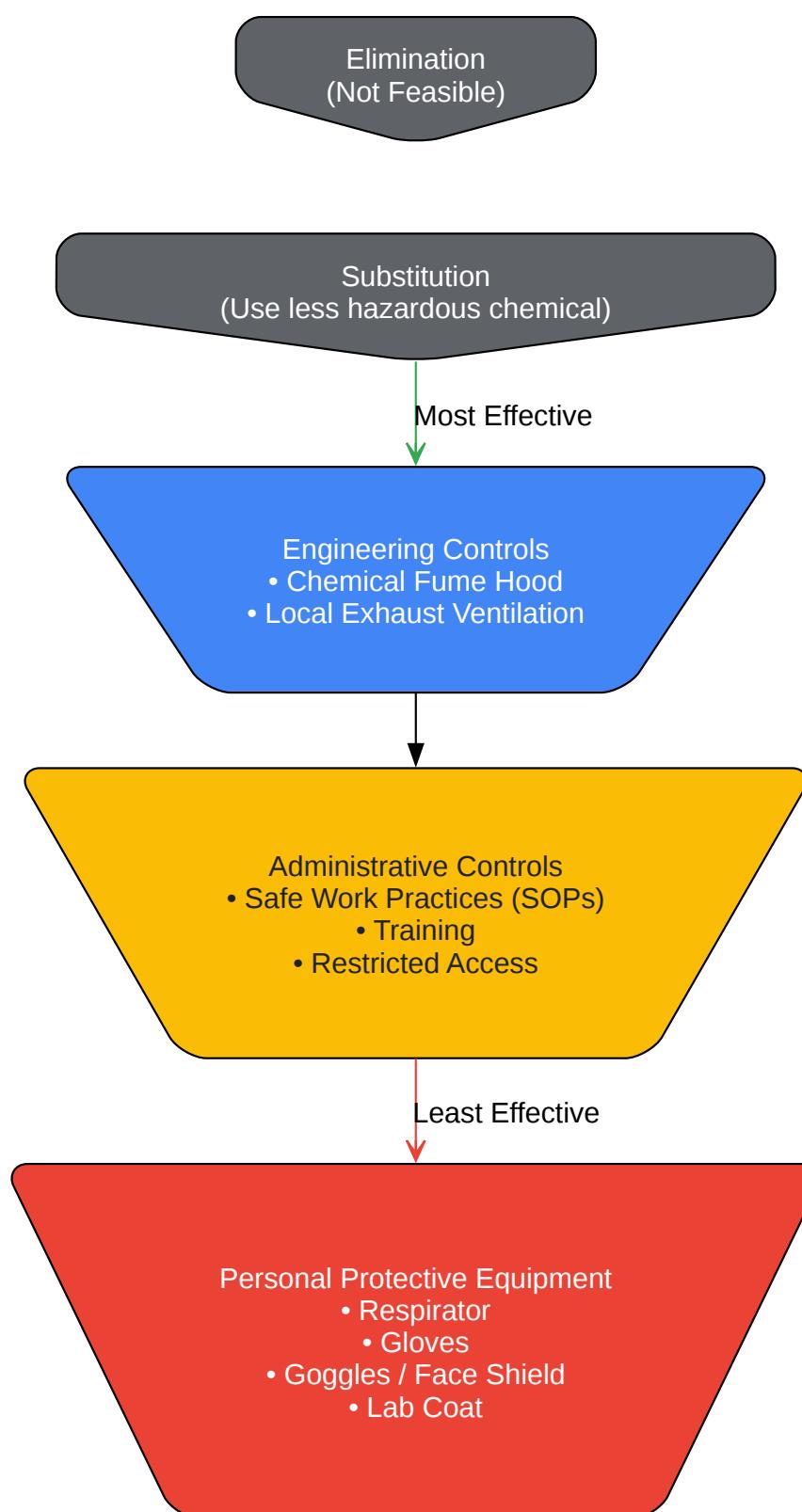
Emergency Response Workflow



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Caption: Workflow for emergency response to chemical exposure.

Hierarchy of Controls for Safe Handling

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Caption: Hierarchy of controls for minimizing chemical exposure risk.

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